

Commercial Sources and Technical Guide for High-Purity 5-Methyltetrahydrofolic Acid- $^{13}\text{C}_6$

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Compound of Interest

Compound Name: 5-Methyltetrahydrofolic acid- $^{13}\text{C}_6$

Cat. No.: B15558108

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial sources, key specifications, and relevant experimental applications of high-purity 5-Methyltetrahydrofolic acid- $^{13}\text{C}_6$ (5-MTHF- $^{13}\text{C}_6$). This isotopically labeled form of the primary active metabolite of folate is a critical tool in metabolic research, clinical diagnostics, and drug development, enabling precise tracing and quantification in complex biological systems.

Commercial Availability and Specifications

High-purity 5-Methyltetrahydrofolic acid- $^{13}\text{C}_6$ is available from specialized chemical suppliers. While several vendors offer various isotopically labeled forms of 5-MTHF, Alfa Chemistry is a notable commercial source for the $^{13}\text{C}_6$ variant. For comparative purposes, specifications for the more commonly listed $^{13}\text{C}_5$ variant from other major suppliers are also included.

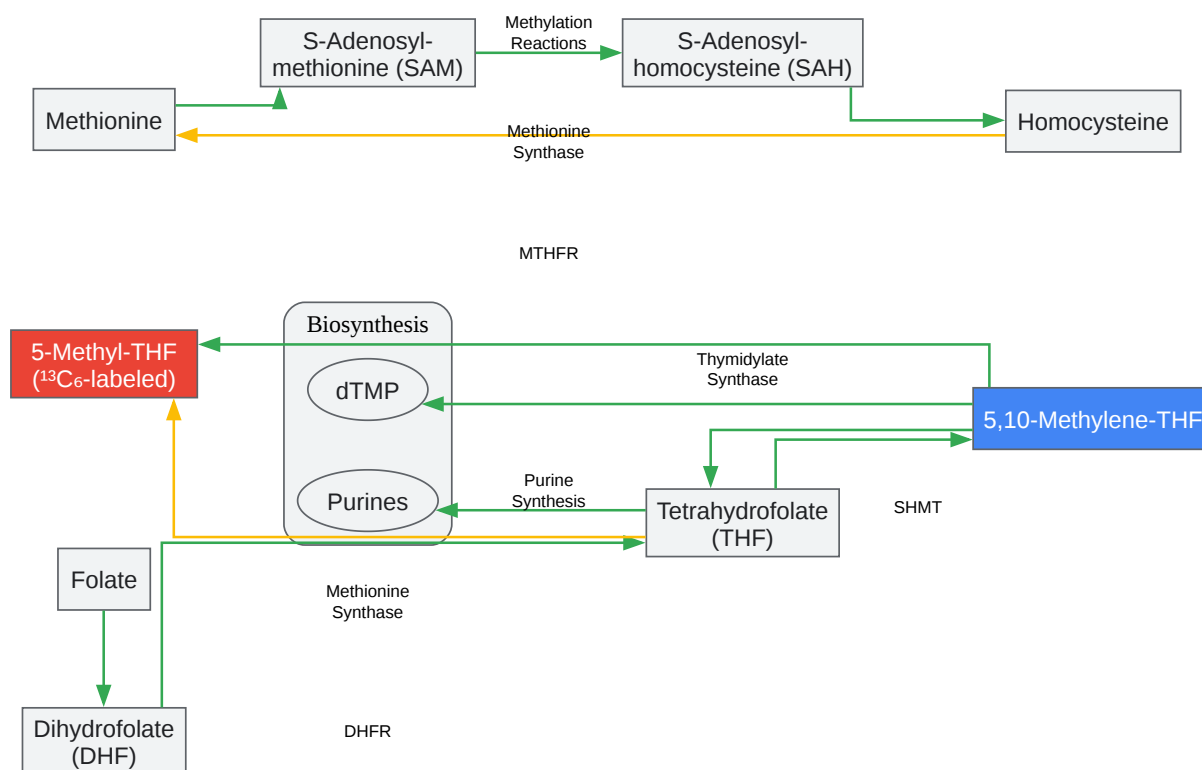
Table 1: Commercial Supplier Specifications for Isotopically Labeled 5-Methyltetrahydrofolic Acid

Supplier	Product Name	CAS Number	Molecular Formula	Purity	Isotopic Enrichment
Alfa Chemistry	[¹³ C ₆]-5-Methyltetrahydrofolic acid	212248-92-5	C ₁₄ ¹³ C ₆ H ₂₅ N ₇ O ₆	≥98%	99% ¹³ C
Cambridge Isotope Laboratories, Inc.	5-Methyltetrahydrofolic acid (glutamic acid- ¹³ C ₅ , 99%)	2687960-08-1	¹³ C ₅ C ₁₅ H ₂₅ N ₇ O ₆	95% (Chemical Purity)	99 atom % ¹³ C
Sigma-Aldrich	5-Methyltetrahydrofolic acid-(glutamic acid- ¹³ C ₅)	Not specified	¹³ C ₅ C ₁₅ H ₂₅ N ₇ O ₆	95% (CP)	99 atom % ¹³ C
MedChemExpress	5-Methyltetrahydrofolic acid- ¹³ C ₅	Not specified	Not specified	Not specified	Not specified

The Role of 5-MTHF in One-Carbon Metabolism

5-Methyltetrahydrofolic acid is the primary circulating form of folate in the body and plays a crucial role in one-carbon metabolism. This metabolic network is fundamental for the synthesis of nucleotides (purines and thymidylate) and amino acids (methionine), as well as for the methylation of DNA, RNA, and proteins. The use of ¹³C-labeled 5-MTHF allows researchers to trace the flux of one-carbon units through these critical pathways.

Below is a diagram illustrating the central role of 5-MTHF in the folate and methionine cycles.



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Diagram of the central role of 5-MTHF in one-carbon metabolism.

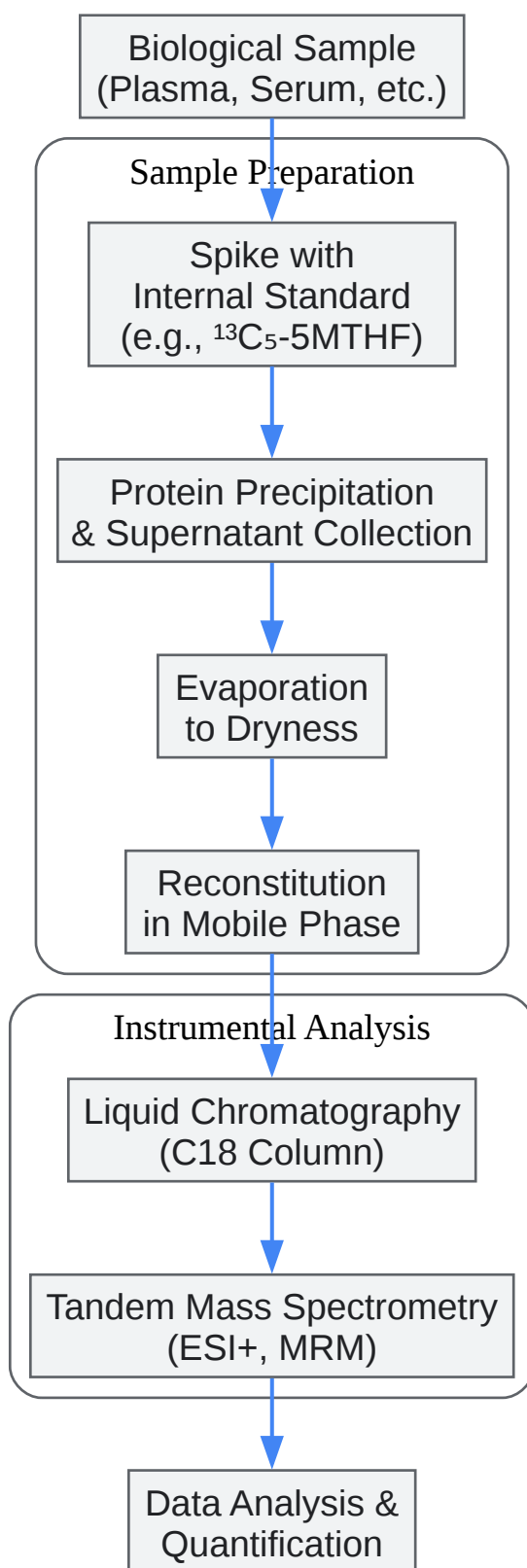
Experimental Protocols: Quantification of 5-MTHF-¹³C₆ in Biological Samples

The quantification of 5-MTHF-¹³C₆ and its metabolites in biological matrices such as plasma or serum is typically performed using liquid chromatography-tandem mass spectrometry (LC-MS/MS). This technique offers high sensitivity and specificity, allowing for the differentiation of the labeled compound from its endogenous, unlabeled counterparts.

Key Experimental Steps:

- Sample Preparation:
 - To 500 μL of plasma or serum, add an appropriate internal standard (e.g., $^{13}\text{C}_5$ -5-MTHF or a deuterated analog).
 - Precipitate proteins by adding 1.5 mL of methanol containing an antioxidant like 2-mercaptoethanol and a small amount of ammonium hydroxide to improve stability.
 - Vortex the mixture thoroughly and centrifuge to pellet the precipitated proteins.
 - Transfer the supernatant to a clean tube and evaporate to dryness under a stream of nitrogen.
 - Reconstitute the residue in a suitable mobile phase for LC-MS/MS analysis.
- LC-MS/MS Analysis:
 - Chromatography: Separation is typically achieved on a C18 reversed-phase column. A gradient elution with a mobile phase consisting of an aqueous component (e.g., 0.1% formic acid in water) and an organic component (e.g., acetonitrile or methanol) is commonly used.
 - Mass Spectrometry: Detection is performed using a tandem mass spectrometer equipped with an electrospray ionization (ESI) source, usually operated in positive ion mode. Multiple Reaction Monitoring (MRM) is employed for selective and sensitive quantification. The MRM transitions would be specific for the precursor and product ions of 5-MTHF- $^{13}\text{C}_6$ and the internal standard.

Below is a workflow diagram for a typical LC-MS/MS experiment for 5-MTHF- $^{13}\text{C}_6$ analysis.



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Workflow for the quantification of 5-MTHF-¹³C₆ by LC-MS/MS.

Applications in Research and Drug Development

The use of 5-Methyltetrahydrofolic acid- $^{13}\text{C}_6$ as a tracer provides valuable insights into several areas of research:

- **Metabolic Flux Analysis:** Tracing the ^{13}C label allows for the determination of the rates of metabolic pathways involved in one-carbon metabolism. This is particularly relevant in cancer research, where metabolic reprogramming is a hallmark of tumor cells.
- **Bioavailability Studies:** It can be used to accurately determine the absorption and bioavailability of different forms of folate from foods or supplements.
- **Pharmacokinetics and Drug Metabolism:** In drug development, it can be used to study how a drug candidate affects folate metabolism or to trace the metabolic fate of folate-based drugs.
- **Clinical Diagnostics:** Isotope dilution assays using $^{13}\text{C}_6$ -5-MTHF as an internal standard can provide highly accurate measurements of endogenous folate levels, aiding in the diagnosis of folate deficiencies.

This technical guide provides a foundational understanding of the commercial sources, technical specifications, and applications of high-purity 5-Methyltetrahydrofolic acid- $^{13}\text{C}_6$. For specific applications, researchers should consult the detailed product information from the respective suppliers and relevant scientific literature for optimized experimental protocols.

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